

QSY 21 NHS Ester: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Qsy 21 nhs

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This technical guide provides an in-depth overview of QSY 21 N-hydroxysuccinimidyl (NHS) ester, a non-fluorescent quencher widely utilized in the development of molecular probes for Förster Resonance Energy Transfer (FRET) applications. This document is intended for researchers, scientists, and professionals in the field of drug development and diagnostics, offering detailed information on its properties, experimental protocols, and applications.

Core Properties of QSY 21 NHS Ester

QSY 21 NHS ester is an amine-reactive compound that serves as an efficient dark quencher for a broad range of fluorophores, particularly those emitting in the orange to far-red region of the spectrum. Its ability to accept energy from a donor fluorophore without emitting fluorescence makes it an ideal component for FRET-based assays.

Property	Value	Reference
CAS Number	304014-13-9	[1] [2]
Molecular Weight	815.34 g/mol	[1] [3] [4]
Molecular Formula	C45H39ClN4O7S	[4] [5]
Maximum Absorption (λ_{max})	~661 nm	[1] [6] [7]
Extinction Coefficient	90,000 cm ⁻¹ M ⁻¹	[1] [3]
Quenching Range	580 nm - 680 nm	[1] [3]
Reactivity	Primary amines	[1] [3]
Solubility	DMSO, DMF	[1] [3]

Experimental Protocols: Labeling Biomolecules with QSY 21 NHS Ester

The NHS ester moiety of QSY 21 reacts with primary amines, such as those found on the N-terminus of proteins and the side chains of lysine residues, to form stable amide bonds.[\[8\]](#) This reaction is most efficient at a pH between 7 and 9.[\[1\]](#)

General Protocol for Protein Labeling

This protocol provides a general guideline for the conjugation of **QSY 21 NHS** ester to a protein. Optimization may be required for specific proteins and applications.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.4)
- **QSY 21 NHS** ester
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Reaction Buffer: 0.1 M sodium bicarbonate or sodium phosphate buffer, pH 8.3-8.5

- Quenching Solution (optional): 1 M Tris-HCl, pH 8.0 or 1 M glycine
- Purification column (e.g., gel filtration or desalting column)

Procedure:

- Protein Preparation:
 - Ensure the protein solution is free of amine-containing stabilizers like Tris or BSA.
 - Dialyze or buffer exchange the protein into the reaction buffer.
 - Adjust the protein concentration to 1-10 mg/mL.
- **QSY 21 NHS** Ester Solution Preparation:
 - Immediately before use, prepare a stock solution of **QSY 21 NHS** ester in anhydrous DMSO or DMF. NHS esters are moisture-sensitive.
- Labeling Reaction:
 - Calculate the required amount of **QSY 21 NHS** ester. A molar excess of the NHS ester is typically used.
 - While gently stirring, add the **QSY 21 NHS** ester stock solution dropwise to the protein solution.
 - Incubate the reaction at room temperature for 1-4 hours or at 4°C overnight, protected from light.
- Quenching the Reaction (Optional):
 - To stop the reaction, add a quenching solution to react with any unreacted NHS ester.
- Purification:
 - Separate the labeled protein from the free **QSY 21 NHS** ester using a gel filtration or desalting column.

- Characterization and Storage:
 - Determine the concentration of the labeled protein and the degree of labeling (DOL).
 - Store the labeled protein at 4°C for short-term storage or at -20°C to -80°C for long-term storage.

General Protocol for Oligonucleotide Labeling

This protocol outlines the conjugation of **QSY 21 NHS** ester to an amine-modified oligonucleotide.

Materials:

- Amine-labeled oligonucleotide
- **QSY 21 NHS** ester
- Anhydrous DMSO
- 0.1 M sodium bicarbonate buffer, pH 8.3-8.5
- Purification supplies (e.g., HPLC or precipitation reagents)

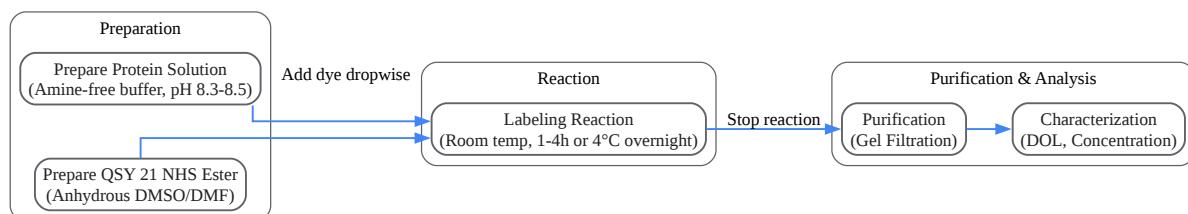
Procedure:

- Oligonucleotide and NHS Ester Preparation:
 - Dissolve the amine-labeled oligonucleotide in the sodium bicarbonate buffer.
 - Dissolve the **QSY 21 NHS** ester in anhydrous DMSO immediately before use.
- Conjugation Reaction:
 - Add the **QSY 21 NHS** ester solution to the oligonucleotide solution.
 - Vortex the mixture gently and incubate at room temperature for approximately 2 hours, protected from light.

- Purification:
 - Remove the excess, unreacted **QSY 21 NHS** ester. This can be achieved through methods such as ethanol precipitation or HPLC.

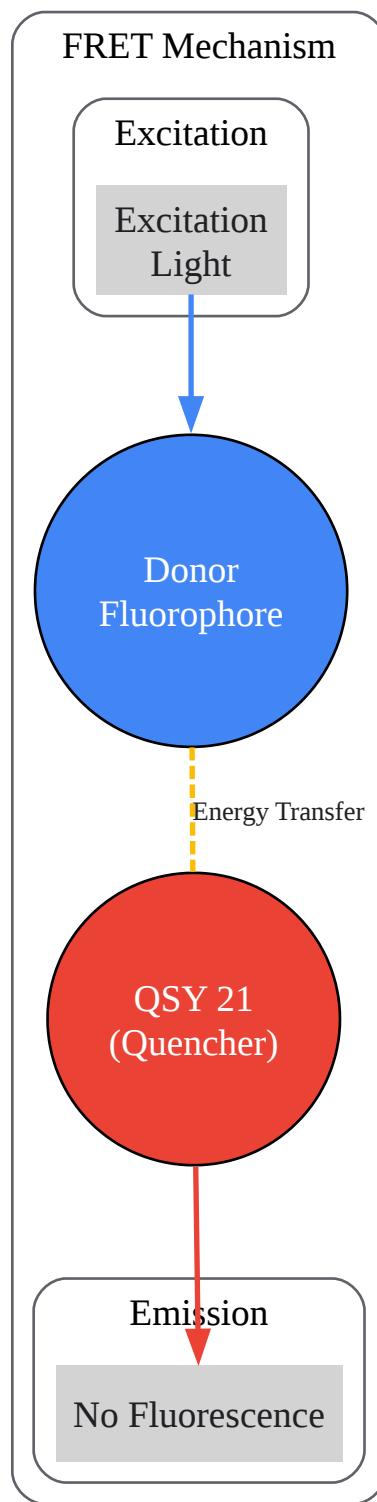
Visualizing Experimental Workflows and Principles

To further elucidate the application of **QSY 21 NHS** ester, the following diagrams illustrate a typical experimental workflow and the underlying principle of FRET.



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Protein labeling workflow with **QSY 21 NHS** ester.



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Principle of FRET with QSY 21 as the quencher.

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